

2-Bromobutanenitrile purity analysis

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Compound Focus: 2-Bromobutanenitrile

CAS No.: 41929-78-6

Cat. No.: S1921756

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Basic Properties and Specifications

The table below summarizes the key chemical and physical properties of **2-Bromobutanenitrile** (CAS 41929-78-6) gathered from the search results.

Property	Value / Description
CAS Number	41929-78-6 [1] [2] [3]
Molecular Formula	C ₄ H ₆ BrN [1] [2] [3]
Molecular Weight	148.00 g/mol [1] [2] [3]
Density	1.458 g/cm ³ [2] [4]
Boiling Point	149.2 °C (at 760 mmHg) [2] [4]
Flash Point	44.0 °C [2] [4]
Purity	97% (as reported by suppliers) [4]
Refractive Index	1.467 [2] [4]

Safety Information

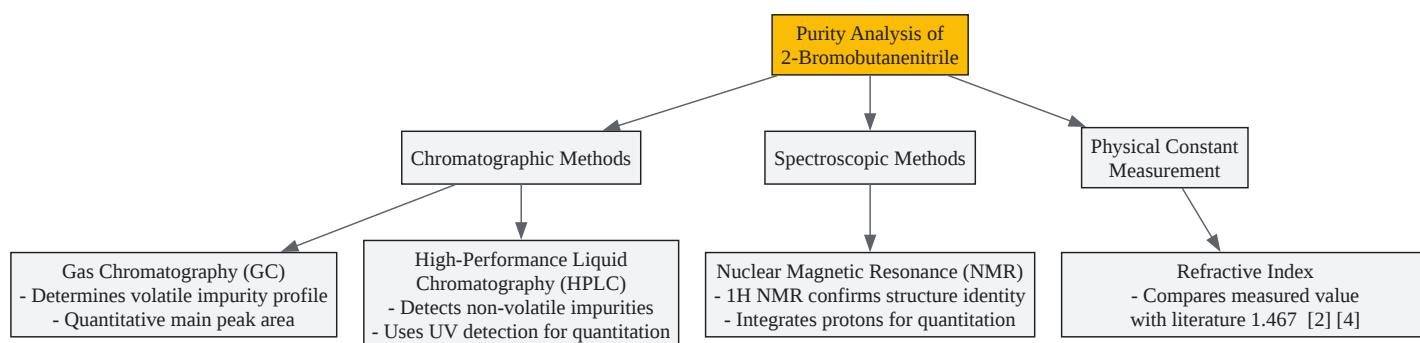
2-Bromobutanenitrile is a hazardous chemical. The identified **GHS Hazard Statements** include [3]:

- **H301:** Toxic if swallowed.
- **H314:** Causes severe skin burns and eye damage.
- **H315:** Causes skin irritation.
- **H319:** Causes serious eye irritation.
- **H335:** May cause respiratory irritation.

How to Proceed with Purity Analysis

Since the search results lack specific experimental data for purity analysis, here are suggested pathways and standard techniques you can use to establish them.

- **Consult Supplier Certificates:** The first step should always be to obtain the **Certificate of Analysis (CoA)** from the commercial supplier, which provides lot-specific purity data obtained using validated methods [4].
- **Establish In-House Protocols:** For independent verification, you can implement standard analytical techniques. The workflow below outlines the logical relationship between these methods.



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Suggested Sources for Detailed Data

To acquire the experimental data your guide requires, consider these approaches:

- **Search scientific literature databases** like SciFinder or Reaxys, which index journal articles and often include detailed experimental sections for synthesis and analysis.
- **Examine patent documents**, especially the examples section. US3941827 [1] is referenced for synthesis and may contain analytical data.
- **Contact chemical suppliers directly** to request technical data sheets or analytical reports that are more detailed than public website information.

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References

1. 2-bromobutanenitrile synthesis [chemicalbook.com]
2. 2-bromobutanenitrile | CAS#:41929-78-6 [chemsrc.com]
3. 2-bromobutanenitrile | 41929-78-6 [amp.chemicalbook.com]
4. 2-Bromobutanenitrile [lookchem.com]

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